The Chemical Architecture of Somalin: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Somalin*
CAS No.:	*12708-27-9*
Cat. No.:	*B082710*

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This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Somalin**, a potent cardiac glycoside. Designed for researchers, scientists, and drug development professionals, this document consolidates available data on **Somalin**, including its physicochemical properties, relevant experimental protocols, and its mechanism of action.

Chemical Structure and Identification

Somalin, also known as Honghelоside G, is a cardenolide, a class of naturally occurring steroids known for their cardiac activity. Its chemical structure is characterized by a steroid nucleus with a five-membered lactone ring attached at the C17 position and a sugar moiety linked at the C3 position.

The systematic IUPAC name for **Somalin** is 3β-[(2,6-dideoxy-3-O-methyl-β-D-ribo-hexopyranosyl)oxy]-14-hydroxy-5β-card-20(22)-enolide. The molecular formula of **Somalin** is C30H46O7, and its molecular weight is approximately 518.7 g/mol .[1]

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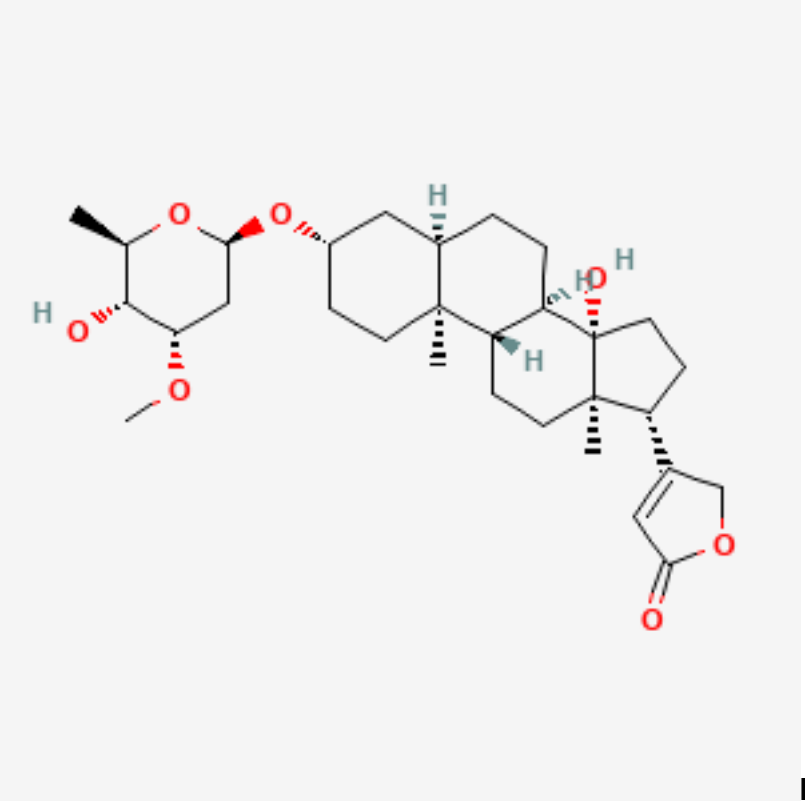


Figure 1. 2D Chemical Structure of **Somalin**.

Physicochemical Properties

Quantitative data regarding the physicochemical properties of **Somalin** are summarized in the table below. These computed properties provide essential information for its handling, formulation, and assessment of its pharmacokinetic profile.

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Property	Value	Source
Molecular Weight	518.7 g/mol	PubChem[1]
Molecular Formula	C30H46O7	PubChem[1]
XLogP3	2.7	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	7	PubChem[1]
Rotatable Bond Count	4	PubChem[1]
Exact Mass	518.32435380	PubChem[1]
Monoisotopic Mass	518.32435380	PubChem[1]
Topological Polar Surface Area	94.5 Å²	PubChem[1]
Heavy Atom Count	37	PubChem[1]
Formal Charge	0	PubChem[1]
Complexity	935	PubChem[1]

Biological Activity

Somalin has been identified as a constituent of plants such as Adenium obesum.[2] Like other cardiac glycosides, its primary mechanism of action involves the inhibition of the Na+/K+-ATPase pump, an enzyme crucial for maintaining the electrochemical gradients across cell membranes. This inhibition leads to an increase in intracellular calcium concentration, which underlies its cardiotonic effects.

Furthermore, research has demonstrated the cytotoxic activity of **Somalin**. An ethanol extract of Adenium obesum, containing **Somalin** among other cardenolides, exhibited activity against human epidermoid carcinoma of the nasopharynx.[2]

Experimental Protocols

Isolation of **Somalin** from Adenium obesum

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The following is a general protocol for the extraction of compounds from the stem-bark of Adenium obesum, from which **Somalin** can be isolated:

- Extraction: Powdered dry stem-bark of A. obesum (70 g) is extracted with methanol using a Soxhlet extractor for 36 hours.[3]
- Filtration and Concentration: The methanol extract is filtered through Whatman No. 1 filter paper. The solvent is then evaporated under reduced pressure at 24 °C using a rotary evaporator.[3]
- Solvent Partitioning: The resulting extract (e.g., 9.17 g) is suspended in water (150 ml) and subjected to successive extractions with solvents of increasing polarity, such as hexane, chloroform, ethyl acetate, and butanol, to fractionate the components.[3]

Identification and Characterization

The identification of **Somalin** in the isolated fractions can be achieved through a combination of spectrometric techniques:[2]

- Infrared (IR) Spectroscopy: To identify functional groups.
- Ultraviolet (UV) Spectroscopy: To analyze the electronic transitions within the molecule.
- Proton Nuclear Magnetic Resonance (^{1}H-NMR) Spectroscopy: To determine the structure and stereochemistry of the molecule.[4][5][6][7]
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.[4][5]

High-Performance Liquid Chromatography (HPLC) Purification

For the purification of **Somalin** from the crude extract, a reverse-phase HPLC method can be employed. A general workflow is outlined below:

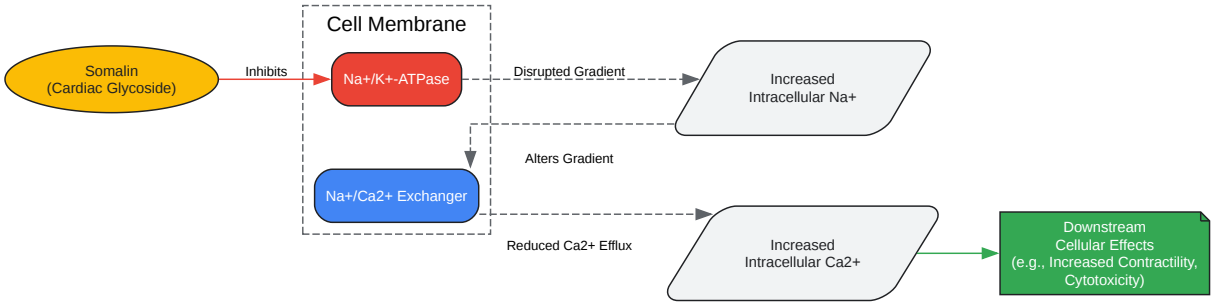
A generalized workflow for the HPLC purification of **Somalin**.

Mechanism of Action and Signaling Pathway

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The primary molecular target of **Somalin** is the Na+/K+-ATPase pump. Inhibition of this enzyme disrupts the sodium and potassium ion gradients across the cell membrane, leading to an increase in intracellular sodium concentration. This, in turn, affects the sodium-calcium exchanger, resulting in an accumulation of intracellular calcium.

The following diagram illustrates the proposed signaling pathway for the action of cardiac glycosides like **Somalin**:



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Proposed signaling pathway for **Somalin**'s mechanism of action.

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References

- 1. 3-((3S,5R,8R,9S,10S,13R,14S,17R)-14-Hydroxy-3-((2R,4S,5R,6R)-5-Hydroxy-4-Methoxy-6-Methyloxan-2-Yl)Oxy-10,13-Dimethyl-1,2,3,4,5,6,7,8,9,11,12,15,16,17-Tetradecahydrocyclopenta(A)Phenanthren-17-Yl)-2H-Furan-5-One | C30H46O7 | CID 12310598 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Phytochemical investigation of Adenium obesum Forskal (Apocynaceae): isolation and identification of cytotoxic agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Isolation and characterization of antimicrobial compound from the stem-bark of the traditionally used medicinal plant Adenium obesum - PMC [pmc.ncbi.nlm.nih.gov]
- 4. informaticsjournals.co.in [informaticsjournals.co.in]
- 5. Beyond the Paradigm: Combining Mass Spectrometry and Nuclear Magnetic Resonance for Metabolomics - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Complementary Analytical Platforms of NMR Spectroscopy and LCMS Analysis in the Metabolite Profiling of Isochrysis galbana [mdpi.com]
- 7. Integrated comparative metabolite profiling via NMR and GC–MS analyses for tongkat ali (Eurycoma longifolia) fingerprinting and quality control analysis - PMC [pmc.ncbi.nlm.nih.gov]

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